

Foundational Research on 12 β -Hydroxyganoderenic Acid B: A Technical Guide

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Compound of Interest

Compound Name: 12 β -Hydroxyganoderenic acid B

Cat. No.: B15572542

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For Researchers, Scientists, and Drug Development Professionals

Introduction

12 β -Hydroxyganoderenic acid B is a lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. Triterpenoids from this fungus, often referred to as ganoderic acids, are a subject of significant scientific interest due to their wide range of reported biological activities, including antitumor, anti-inflammatory, and immunomodulatory effects. This technical guide provides a comprehensive overview of the foundational research on **12 β -Hydroxyganoderenic acid B** and related ganoderic acids, with a focus on their anti-cancer and anti-inflammatory properties. The information presented herein is intended to serve as a resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Quantitative Data on Biological Activities

The following tables summarize the available quantitative data on the cytotoxic and anti-inflammatory activities of various ganoderic acids. It is important to note that specific data for **12 β -Hydroxyganoderenic acid B** is limited in the current literature. The data for closely

related compounds isolated from *Ganoderma lucidum* are included to provide a comparative context for its potential bioactivity.

Table 1: Cytotoxic Activity of Ganoderic Acids Against Various Cancer Cell Lines

Compound	Cell Line	Cancer Type	IC50 (µg/mL)	Reference
Ganoderenic Acid D	Hep G2	Hepatocellular Carcinoma	0.14 ± 0.01	[1]
Hela	Cervical Cancer		0.18 ± 0.02	
Caco-2	Colorectal Adenocarcinoma		0.26 ± 0.03	
Ganodermanondiol	HL-60	Promyelocytic Leukemia	22.49	[2] [3]
K562	Chronic Myelogenous Leukemia		33.71	
Lucidumol B	K562	Chronic Myelogenous Leukemia	37.25	
HL-60	Promyelocytic Leukemia		40.12	[2] [3]
Methyl Lucidenate A	CA46	Burkitt's Lymphoma	17.13	
HL-60	Promyelocytic Leukemia		20.51	
Ethyl Lucidenate A	CA46	Burkitt's Lymphoma	20.42	[2] [3]
HL-60	Promyelocytic Leukemia		25.98	
Lucidenic Acid N	Hep G2	Hepatocellular Carcinoma	Significant Activity	
P-388	Murine Leukemia	Significant Activity		[4]

Ganoderic Acid E	Hep G2	Hepatocellular Carcinoma	Significant Activity	[4]
P-388	Murine Leukemia	Significant Activity	[4]	

Table 2: Anti-inflammatory Activity of Ganoderic Acids

Compound/Extract	Assay	Cell Line	Effect	Reference
Ganoderic Acid A	Nitric Oxide (NO) Production	LPS-stimulated BV2 Microglia	Inhibition of NO production	[5]
Ganoderic Acid A	Pro-inflammatory Cytokine Production (TNF- α , IL-1 β , IL-6)	LPS-stimulated BV2 Microglia	Inhibition of cytokine secretion	[6]
Ganoderma lucidum Triterpenoids	Nitric Oxide (NO) Production	LPS-stimulated RAW264.7 Macrophages	Inhibition of NO production	[7]
Pro-inflammatory Cytokine Production (TNF- α , IL-6)	LPS-stimulated RAW264.7 Macrophages	Inhibition of cytokine production	[7]	

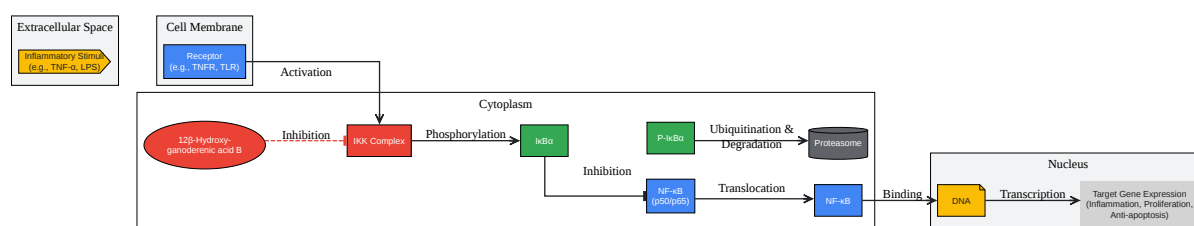
Key Signaling Pathways

Research on ganoderic acids suggests that their biological effects are mediated through the modulation of several key signaling pathways, primarily the NF- κ B and MAPK pathways, which are critically involved in inflammation and cancer progression.

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation, immune responses, cell proliferation, and apoptosis.[8] In many cancers, the NF- κ B pathway is

constitutively active, promoting cell survival and proliferation. Ganoderic acids have been shown to inhibit the NF- κ B signaling pathway, leading to the downregulation of its target genes involved in cell proliferation (c-Myc, cyclin D1), anti-apoptosis (Bcl-2), invasion (MMP-9), and angiogenesis (VEGF, IL-6, IL-8).[8]

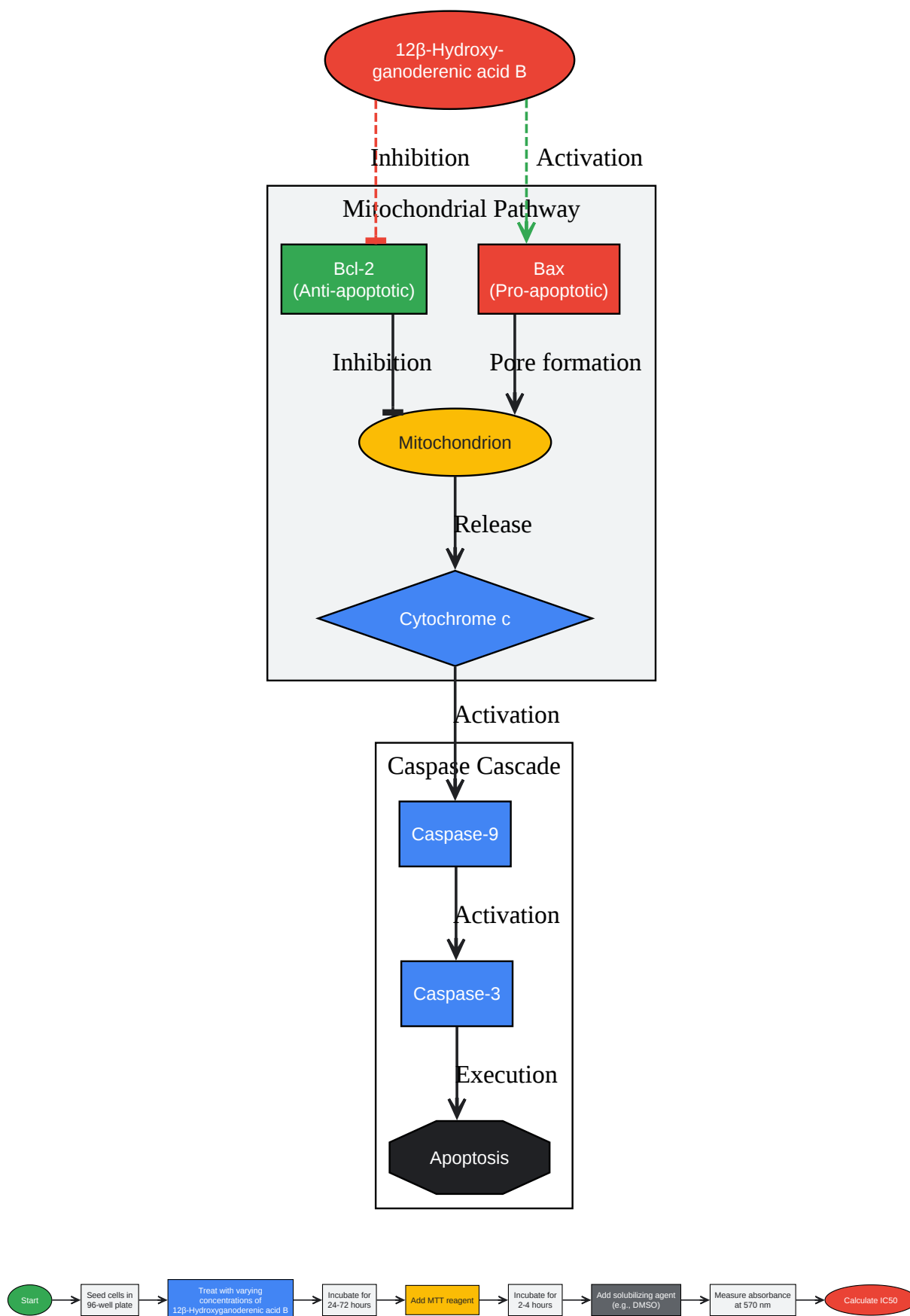


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Inhibition of the NF- κ B Signaling Pathway.

Apoptosis Induction

Ganoderic acids have been demonstrated to induce apoptosis (programmed cell death) in various cancer cell lines.[9] The induction of apoptosis is a key mechanism for the anti-cancer effects of many therapeutic agents. The mitochondrial pathway of apoptosis is often implicated, involving the release of cytochrome c and the activation of caspases.[10]



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